

An In-depth Technical Guide to Aminoxy-PEG9-methane for Bioconjugation

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Compound of Interest

Compound Name: Aminoxy-PEG9-methane

Cat. No.: B15387214

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Aminoxy-PEG9-methane**, a heterobifunctional linker widely utilized in bioconjugation, drug delivery, and diagnostics. It details the chemical properties, primary applications, and experimental protocols associated with this reagent, offering a valuable resource for researchers in the field of protein modification and therapeutic development.

Core Concepts and Chemical Properties

Aminoxy-PEG9-methane, also known by its chemical name O-(Methyl-nona(ethylene glycol))hydroxylamine, is a versatile crosslinker. Its structure features a terminal aminoxy group and a methoxy-capped polyethylene glycol (PEG) chain of nine ethylene glycol units.

The primary function of the aminoxy group is its ability to chemoselectively react with carbonyl groups (aldehydes and ketones) to form a stable oxime bond. This reaction, known as oxime ligation, is a cornerstone of bioorthogonal chemistry, allowing for the specific modification of biomolecules in complex biological mixtures. The PEG9 spacer is a hydrophilic chain that enhances the solubility and bioavailability of the resulting conjugate, reduces immunogenicity, and provides a flexible linker between the conjugated molecules.

Table 1: Chemical and Physical Properties of **Aminoxy-PEG9-methane**

Property	Value
CAS Number	2098979-84-9
Molecular Formula	C19H41NO10
Molecular Weight	443.53 g/mol
Chemical Name	O-(2,5,8,11,14,17,20,23,26-Nonaoxaoctacosan-28-yl)hydroxylamine
SMILES	NOCCOCCOCCOCCOCCOCCOCCOCCOCCOCCOC
Purity	Typically ≥95%
Appearance	White to off-white solid or viscous oil
Solubility	Soluble in water and most organic solvents
Storage	Store at -20°C for long-term stability

Primary Uses and Applications

The unique properties of **Aminoxy-PEG9-methane** make it a valuable tool in a variety of bioconjugation applications:

- **Antibody-Drug Conjugates (ADCs):** Site-specific modification of antibodies with cytotoxic drugs is a leading application. Aldehyde or ketone groups can be introduced into the antibody via genetic engineering or enzymatic modification, followed by conjugation with a drug-loaded **Aminoxy-PEG9-methane** linker. The PEG spacer improves the pharmacokinetic profile of the ADC.
- **PEGylation of Proteins and Peptides:** Covalent attachment of the PEG chain (PEGylation) to therapeutic proteins and peptides can increase their serum half-life, improve stability, and reduce immunogenicity.
- **Surface Modification:** Immobilization of proteins, peptides, or other biomolecules onto surfaces (e.g., biosensors, microarrays) can be achieved by first functionalizing the surface

with aldehyde or ketone groups and then reacting it with the aminoxy-containing biomolecule.

- **Hydrogel Formation:** Crosslinking of polymers containing aldehyde or ketone groups with bifunctional aminoxy-PEG linkers can be used to form biocompatible hydrogels for drug delivery and tissue engineering.
- **Fluorescent Labeling and Imaging:** Attachment of fluorescent dyes or imaging agents to biomolecules for in vitro and in vivo tracking and diagnostics.

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **Aminoxy-PEG9-methane**.

General Protocol for Oxime Ligation

This protocol describes a general procedure for conjugating an aminoxy-functionalized molecule (e.g., **Aminoxy-PEG9-methane**) to a biomolecule containing an aldehyde or ketone group.

Materials:

- Aldehyde or ketone-functionalized biomolecule (e.g., protein, peptide)
- **Aminoxy-PEG9-methane**
- Reaction Buffer: 0.1 M Sodium Phosphate, 0.15 M NaCl, pH 6.5-7.5. For less stable aldehydes, a more acidic pH of 4.5-5.5 may be optimal.
- Aniline (optional, as a catalyst)
- Quenching reagent (e.g., hydroxylamine)
- Purification system (e.g., HPLC, SEC)

Procedure:

- Dissolve the biomolecule: Prepare a solution of the aldehyde or ketone-functionalized biomolecule in the reaction buffer to a final concentration of 1-10 mg/mL.
- Dissolve **Aminoxy-PEG9-methane**: Prepare a stock solution of **Aminoxy-PEG9-methane** in the reaction buffer or a compatible organic solvent (e.g., DMSO).
- Reaction Incubation: Add a 10-50 fold molar excess of **Aminoxy-PEG9-methane** to the biomolecule solution. If using a catalyst, add aniline to a final concentration of 10-100 mM.
- Incubate the reaction mixture at room temperature or 37°C for 2-24 hours. The reaction progress can be monitored by analytical techniques such as HPLC or MS.
- Quench the reaction (optional): Add a quenching reagent to consume any unreacted aldehyde/ketone groups.
- Purification: Purify the resulting conjugate using an appropriate chromatography technique (e.g., size-exclusion chromatography to remove excess PEG reagent, or reversed-phase HPLC for more detailed separation).
- Characterization: Characterize the final conjugate by methods such as MALDI-TOF mass spectrometry to confirm the mass of the conjugate, and SDS-PAGE to visualize the increase in molecular weight.

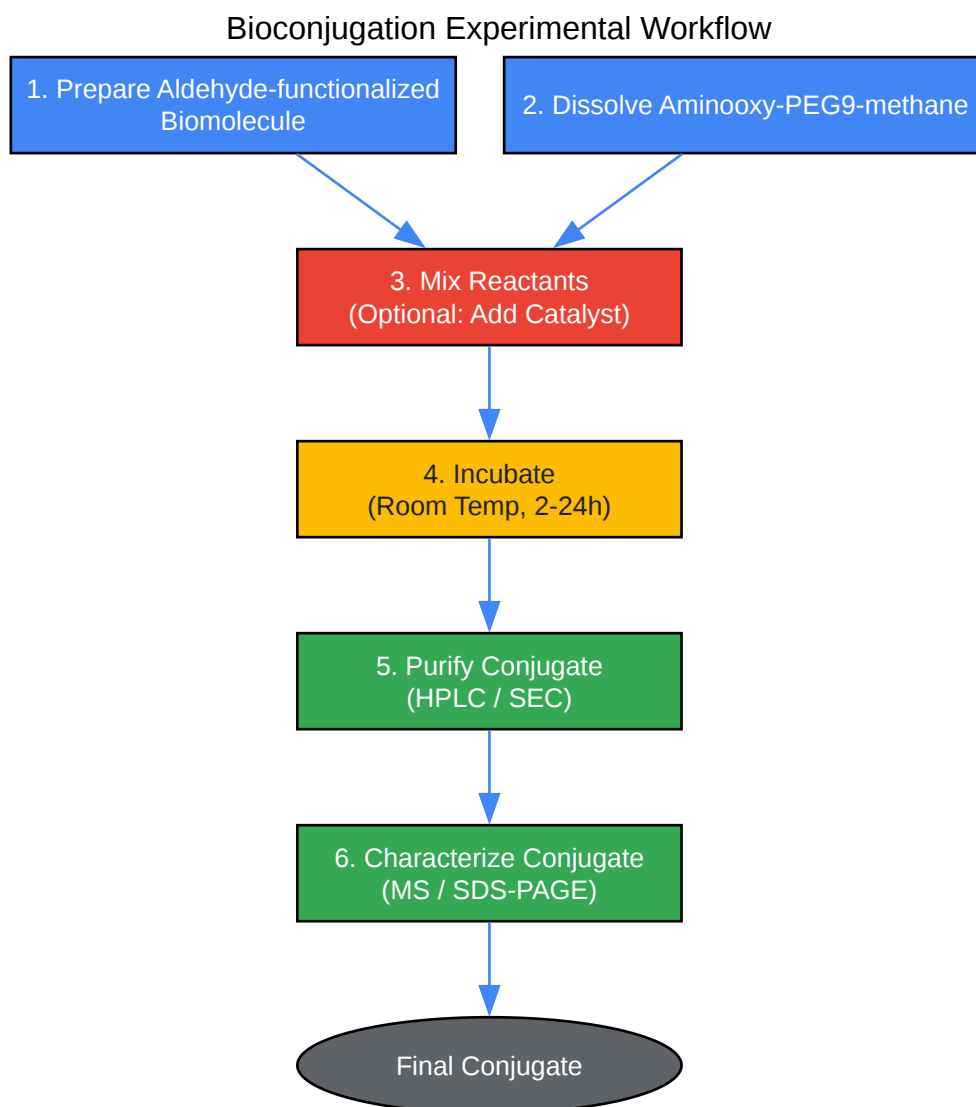
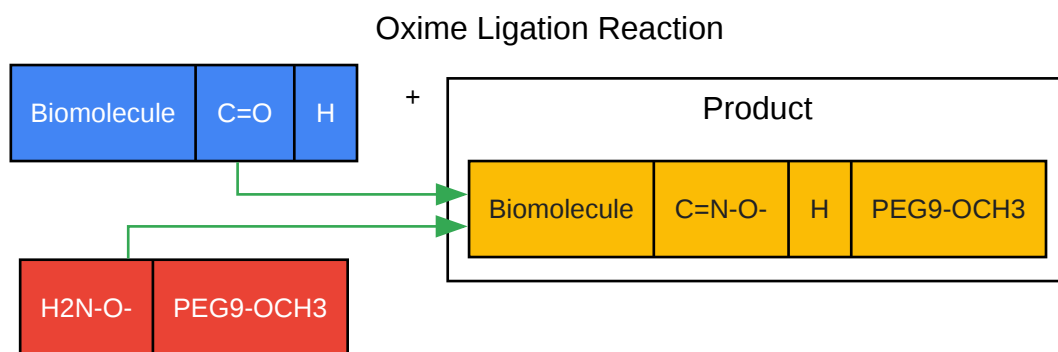
Characterization of the Conjugate

Table 2: Analytical Techniques for Characterization

Technique	Purpose	Typical Observations
MALDI-TOF Mass Spectrometry	Confirm the covalent attachment of the PEG linker and determine the degree of PEGylation.	A shift in the mass spectrum corresponding to the molecular weight of the attached Aminoxy-PEG9-methane (443.53 Da per linker). Multiple peaks may indicate heterogeneous PEGylation.
SDS-PAGE	Visualize the increase in hydrodynamic volume of the protein after PEGylation.	A shift to a higher apparent molecular weight on the gel compared to the unconjugated protein.
Size-Exclusion Chromatography (SEC)	Purify the conjugate and assess for aggregation.	The conjugate will elute earlier than the unconjugated protein due to its larger size.
Reversed-Phase HPLC (RP-HPLC)	Purify the conjugate and analyze its purity. Can separate species with different degrees of PEGylation.	The retention time of the conjugate will differ from the starting materials.
Nuclear Magnetic Resonance (NMR)	Provide detailed structural information about the conjugate.	Can confirm the formation of the oxime bond and characterize the structure of the PEGylated biomolecule.

Visualizations

The following diagrams illustrate the key chemical reaction and a typical experimental workflow.



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